

Pfn1-IN-1 experimental controls and best practices

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Compound of Interest		
Compound Name:	Pfn1-IN-1	
Cat. No.:	B11377839	Get Quote

Pfn1-IN-1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to using **Pfn1-IN-1**, a small molecule inhibitor of the Profilin-1 (Pfn1)-actin interaction. This resource includes frequently asked questions (FAQs), troubleshooting guides, detailed experimental protocols, and key quantitative data to facilitate successful and accurate experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of Pfn1-IN-1?

A1: **Pfn1-IN-1**, also known as C74, is a small molecule inhibitor that directly binds to Profilin-1 (Pfn1), disrupting its interaction with actin monomers.[1][2] Pfn1 is a crucial protein that regulates the dynamics of the actin cytoskeleton by promoting the exchange of ADP for ATP on actin monomers, a key step in actin polymerization. By inhibiting the Pfn1-actin interaction, **Pfn1-IN-1** effectively reduces the rate of actin polymerization, which in turn affects various cellular processes that are dependent on a dynamic actin cytoskeleton, such as cell migration, proliferation, and angiogenesis.[1][3]

Q2: What are the recommended storage conditions for **Pfn1-IN-1**?

A2: For long-term storage, **Pfn1-IN-1** powder should be stored at -20°C. For stock solutions, it is recommended to dissolve the compound in a suitable solvent like DMSO and store in







aliquots at -20°C or -80°C to minimize freeze-thaw cycles. The stability of the compound in aqueous cell culture media over extended periods at 37°C may be limited, so it is advisable to prepare fresh dilutions for each experiment.

Q3: What is the recommended working concentration for Pfn1-IN-1 in cell-based assays?

A3: The effective concentration of **Pfn1-IN-1** can vary depending on the cell type and the specific assay. However, published studies have shown biological effects in the range of 10 μ M to 50 μ M.[1][4] For example, concentrations between 10-25 μ M have been shown to reduce migration and proliferation of renal cell carcinoma (RVN) cells.[4] It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific experimental setup.

Q4: Is **Pfn1-IN-1** known to have off-target effects?

A4: While the anti-proliferative effects of **Pfn1-IN-1** (C74) have been shown to be Pfn1-dependent in renal cell carcinoma cells, the possibility of off-target effects, particularly at higher concentrations, cannot be completely ruled out.[1][4] **Pfn1-IN-1** is described as a low-affinity inhibitor, which may necessitate higher concentrations to achieve a therapeutic effect, potentially increasing the likelihood of off-target interactions.[1][2] Researchers should include appropriate controls to validate the specificity of the observed effects.

Quantitative Data Summary

The following table summarizes the available quantitative data for **Pfn1-IN-1** (C74). It is important to note that comprehensive IC50 values across a wide range of cell lines are not readily available in the public domain.

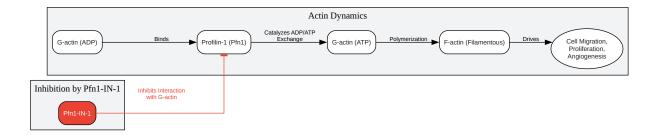


Parameter	Value	Cell Line/System	Reference
Binding Affinity (Kd)	~60 μM	Surface Plasmon Resonance (SPR) with recombinant GST-Pfn1	[1][2]
Effective Concentration (Cell Migration)	10 - 25 μΜ	Renal Cell Carcinoma (RVN) cells	[4]
Effective Concentration (Cell Proliferation)	10 - 25 μΜ	Renal Cell Carcinoma (RVN) cells	[4]
Effective Concentration (Angiogenesis Assay)	20 μM (for analog UP- 6)	Endothelial Cells (in vitro)	[1]
Non-cytotoxic Concentration	Up to 50 μM	Renal Cell Carcinoma (RVN) cells and Vascular Endothelial Cells (VEC)	[4]

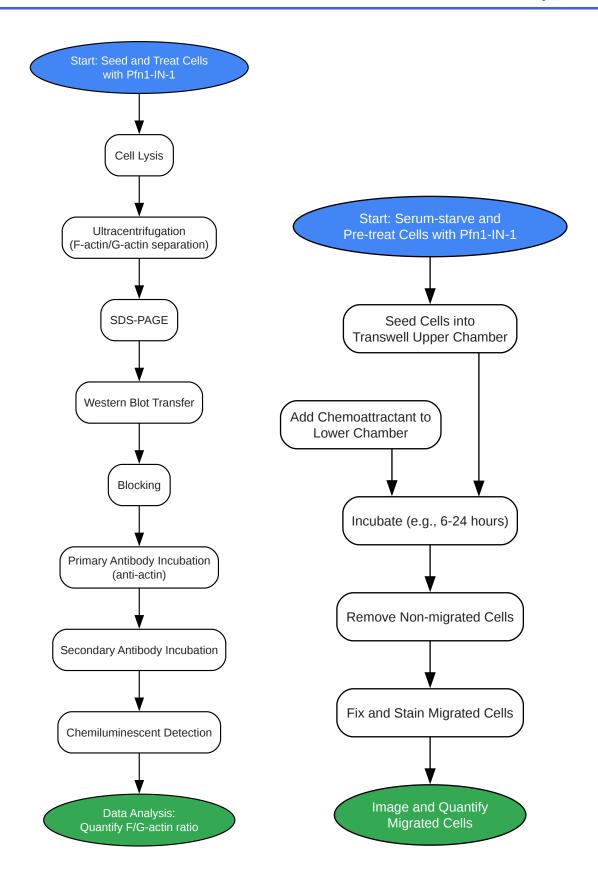
Signaling Pathway and Mechanism of Action

The following diagram illustrates the mechanism of action of **Pfn1-IN-1** in the context of actin polymerization.









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References

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